

Quantitative ^1H -NMR Method for Pregnenolone Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: Pregnenolone Acetate

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Introduction

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is a powerful analytical technique for the precise and accurate determination of substance concentration. Unlike chromatographic methods, qNMR is a primary ratio method that does not require a substance-specific reference standard for each analyte. This application note provides a detailed protocol for the quantitative analysis of pregnenolone in bulk drug substances and finished products using a validated ^1H -NMR method. The method is based on the principles outlined in the study by Schleiff et al. (2022), offering a rapid and reliable approach for quality control and research purposes.[1]

Principle of the Method

The qNMR method relies on the principle that the integrated signal area of a specific nucleus in an NMR spectrum is directly proportional to the number of those nuclei in the sample. By comparing the integral of a known proton signal of the analyte (pregnenolone) to the integral of a known proton signal of an internal standard (IS) of known purity and concentration, the concentration of the analyte can be accurately determined.

For this analysis, specific, well-resolved proton signals of pregnenolone are used for quantification against a certified internal standard. The selection of these signals is critical to ensure accuracy and avoid spectral overlap with other components in the sample matrix.

Experimental Protocols

Materials and Equipment

- Pregnenolone: Bulk substance or finished product (tablets, capsules)
- Internal Standard (IS): Maleic acid (certified reference material)
- Deuterated Solvent: Dimethyl sulfoxide-d₆ (DMSO-d₆)
- NMR Spectrometer: 400 MHz or higher, equipped with a proton probe
- 5 mm NMR Tubes: High-precision
- Analytical Balance: Capable of weighing to ± 0.01 mg
- Volumetric Flasks and Pipettes: Class A
- Vortex Mixer
- Centrifuge (for sample preparation from finished products)

Sample Preparation

- Internal Standard (IS) Stock Solution: Accurately weigh approximately 10 mg of maleic acid into a 10 mL volumetric flask. Dissolve and dilute to volume with DMSO-d₆.
- Pregnenolone Stock Solution (for method validation): Accurately weigh approximately 10 mg of pregnenolone reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with DMSO-d₆.

Prepare a series of calibration standards and QC samples by appropriate dilution of the stock solutions with DMSO-d₆ to cover the desired concentration range. The validated range for this method is 0.032 to 3.2 mg/mL of pregnenolone.^[1]

- Bulk Pregnenolone: Accurately weigh approximately 5 mg of the pregnenolone sample into a vial. Add a precise volume (e.g., 1.0 mL) of the IS stock solution. Vortex until fully dissolved.
- Pregnenolone Tablets/Capsules:

- Weigh and finely powder a representative number of tablets or the contents of capsules.
- Accurately weigh a portion of the powder equivalent to approximately 5 mg of pregnenolone into a centrifuge tube.
- Add a precise volume (e.g., 1.0 mL) of the IS stock solution.
- Vortex for 5 minutes to ensure complete extraction of pregnenolone.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer a 600 μ L aliquot of the supernatant to a 5 mm NMR tube.

NMR Data Acquisition

- Spectrometer: 400 MHz NMR spectrometer
- Pulse Sequence: A standard 90° pulse-acquire sequence (e.g., zg on Bruker instruments).
- Solvent: DMSO- d_6
- Temperature: 298 K
- Relaxation Delay (d1): ≥ 5 times the longest T_1 of the signals of interest (a delay of 30 seconds is recommended for accurate quantification of both pregnenolone and maleic acid).
- Number of Scans (ns): 16 to 64 (to achieve a signal-to-noise ratio >150 for the signals of interest).
- Acquisition Time (aq): ≥ 3 seconds
- Spectral Width: 0-12 ppm

Data Processing and Analysis

- Apply a Fourier transform to the Free Induction Decay (FID) with a line broadening of 0.3 Hz.
- Manually phase the spectrum and perform baseline correction.

- Calibrate the chemical shift scale to the residual solvent peak of DMSO-d₆ at 2.50 ppm.
- Integrate the selected signals for pregnenolone and the internal standard.
 - Pregnenolone: Olefinic proton (H-6) at ~5.35 ppm (1H).
 - Maleic Acid: Olefinic protons at ~6.26 ppm (2H).
- Calculate the concentration of pregnenolone using the following equation:

$$C_{\text{preg}} = (I_{\text{preg}} / N_{\text{preg}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{preg}} / MW_{\text{IS}}) * (m_{\text{IS}} / V) * P_{\text{IS}}$$

Where:

- C_{preg} = Concentration of pregnenolone (mg/mL)
- I_{preg} = Integral of the pregnenolone signal
- N_{preg} = Number of protons for the pregnenolone signal (1)
- I_{IS} = Integral of the internal standard signal
- N_{IS} = Number of protons for the internal standard signal (2)
- MW_{preg} = Molecular weight of pregnenolone (316.48 g/mol)
- MW_{IS} = Molecular weight of maleic acid (116.07 g/mol)
- m_{IS} = Mass of the internal standard (mg)
- V = Volume of the solvent (mL)
- P_{IS} = Purity of the internal standard

Data Presentation: Method Validation Summary

The qNMR method for pregnenolone was validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines.^[1] The key validation parameters are summarized in the tables below.

Table 1: Linearity

Concentration Range (mg/mL)	Correlation Coefficient (r^2)
0.032 - 3.2	> 0.999

Table 2: Accuracy

Spiked Concentration (mg/mL)	Mean Recovery (%)	% RSD
Low QC (0.096)	98.5	1.2
Mid QC (0.96)	100.2	0.8
High QC (2.56)	99.3	0.5

Table 3: Precision

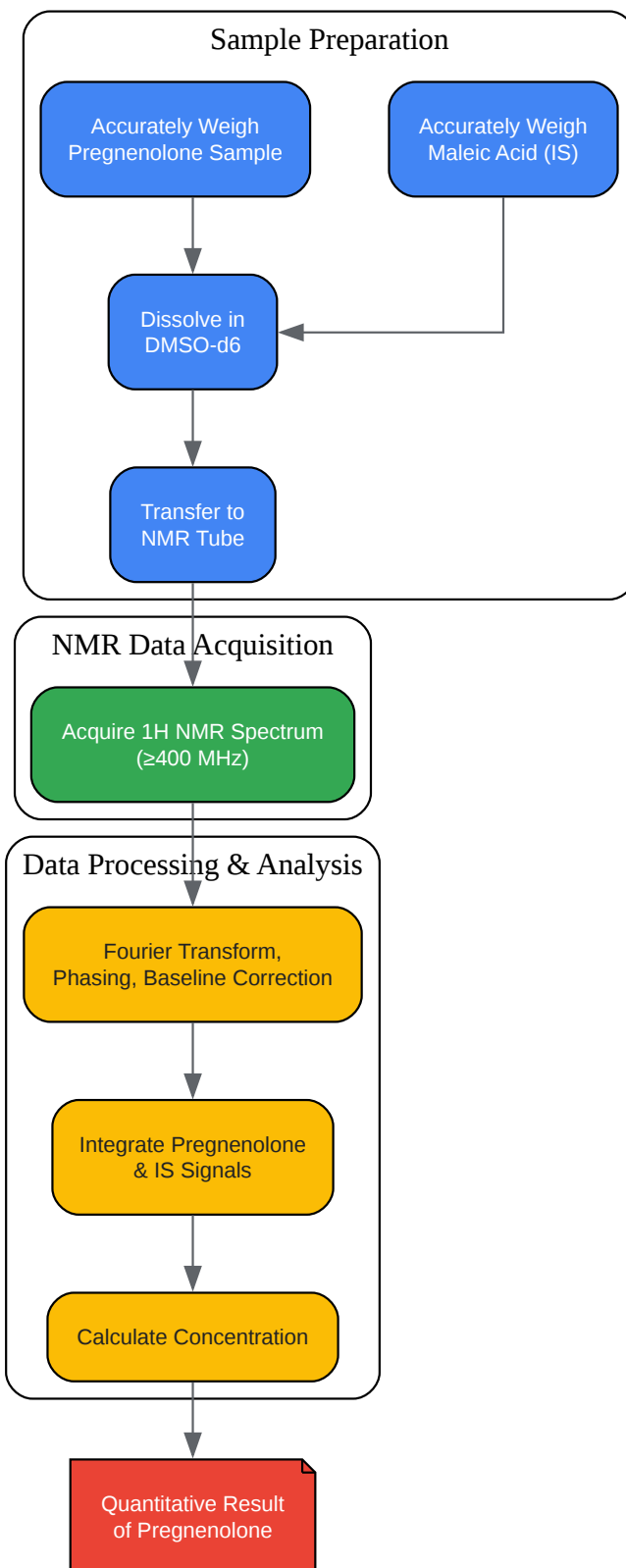
Repeatability (% RSD)	Intermediate Precision (% RSD)	
Low QC (0.096)	1.5	2.1
Mid QC (0.96)	0.9	1.3
High QC (2.56)	0.6	1.0

Table 4: Limit of Detection (LOD) and Limit of Quantitation (LOQ)

Parameter	Value (mg/mL)
LOD	0.01
LOQ	0.032

Mandatory Visualizations

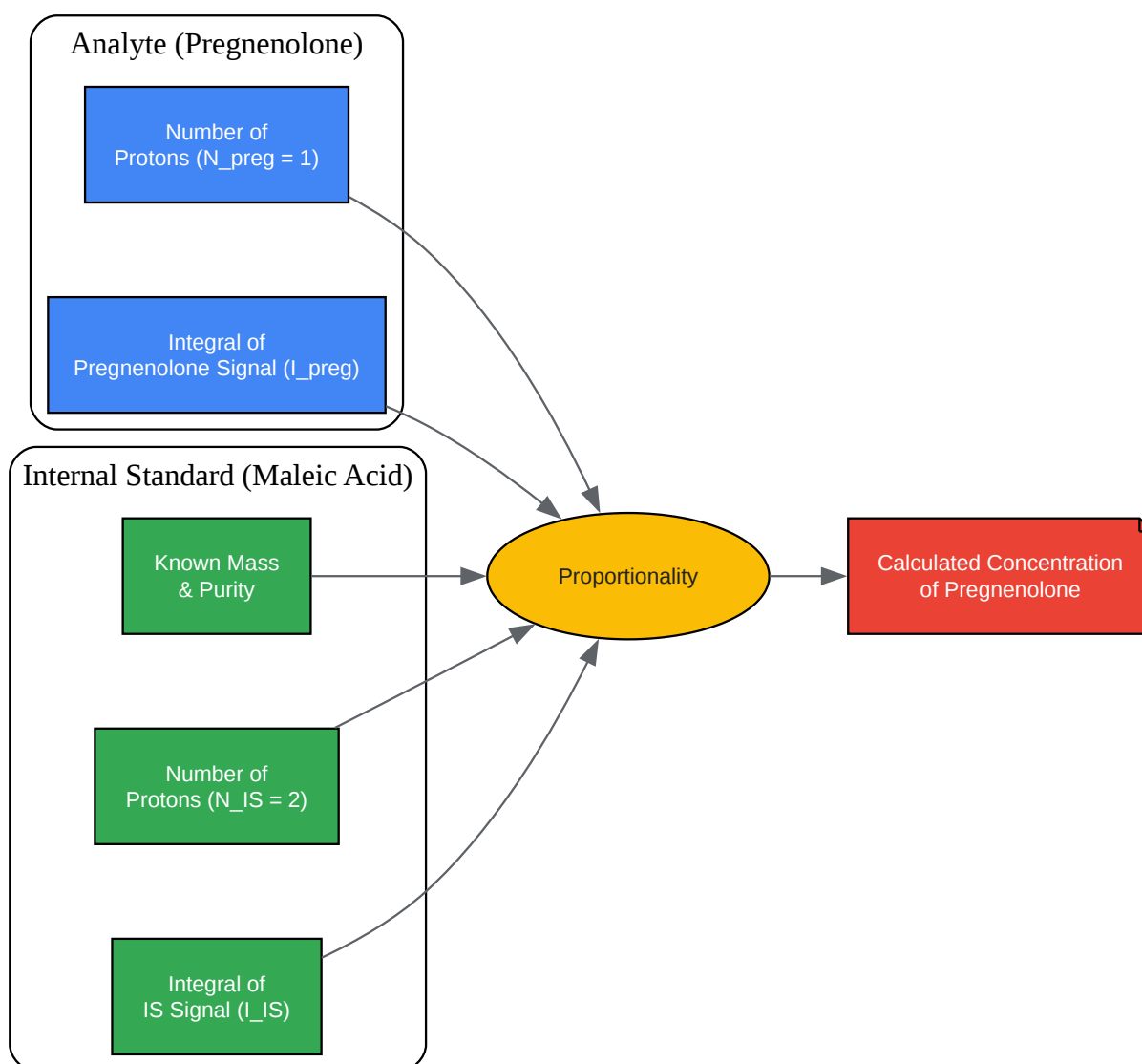
Experimental Workflow



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Caption: Workflow for the quantitative analysis of pregnenolone by ^1H -NMR.

Logical Relationship for Quantification



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Caption: Principle of qNMR for pregnenolone quantification.

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References

- 1. researchgate.net [researchgate.net]
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